

Personal protective equipment for handling Boc-N-PEG5-C2-NHS ester

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Compound of Interest

Compound Name: Boc-N-PEG5-C2-NHS ester

Cat. No.: B611219

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Essential Safety and Handling Guide for Boc-N-PEG5-C2-NHS Ester

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Boc-N-PEG5-C2-NHS ester**. Adherence to these procedures is vital for ensuring laboratory safety and maintaining the integrity of your experiments.

Chemical Identifier:

Compound Name	CAS Number	Molecular Formula	Molecular Weight
Boc-N-PEG5-C2-NHS ester	2055040-78-1	C ₂₂ H ₃₈ N ₂ O ₁₁	506.54 g/mol

Personal Protective Equipment (PPE)

When handling **Boc-N-PEG5-C2-NHS ester** in its solid form or in solution, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety. While often shipped as a non-hazardous chemical for research purposes, related compounds can cause skin and eye irritation.

PPE Category	Item	Specifications
Eye Protection	Safety glasses or goggles	Must provide a complete seal around the eyes.
Hand Protection	Nitrile gloves	Or other chemically resistant gloves.
Body Protection	Laboratory coat	Fully buttoned to protect from spills.
Respiratory Protection	Dust mask (e.g., N95)	Recommended when handling the solid powder to avoid inhalation.[1]

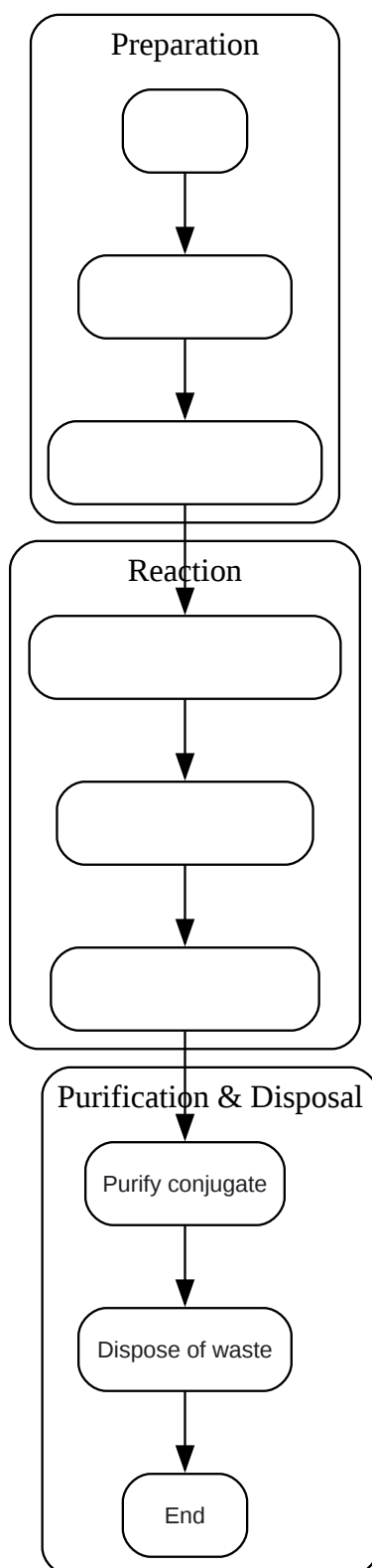
Handling and Operational Protocol

Boc-N-PEG5-C2-NHS ester is an amine-reactive reagent that is sensitive to moisture.[2] Proper handling is critical to prevent its degradation and ensure successful conjugation.

Key Handling Considerations:

- **Moisture Sensitivity:** The NHS ester moiety is readily hydrolyzed in the presence of moisture, rendering it inactive.[2][3]
- **Storage:** Store the reagent at -20°C with a desiccant.[2] Before use, allow the vial to equilibrate to room temperature before opening to prevent condensation.[2][3]
- **Solution Preparation:** Dissolve the required amount of **Boc-N-PEG5-C2-NHS ester** in an appropriate anhydrous organic solvent (e.g., DMSO or DMF) immediately before use.[2] Do not prepare stock solutions for long-term storage.[2]
- **Buffer Compatibility:** Avoid buffers containing primary amines, such as Tris or glycine, as they will compete with the target molecule for reaction with the NHS ester.[2] Phosphate-buffered saline (PBS) at a pH of 7.2-7.5 is a suitable reaction buffer.[4]

Experimental Workflow:



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Figure 1. A typical experimental workflow for using **Boc-N-PEG5-C2-NHS ester**.

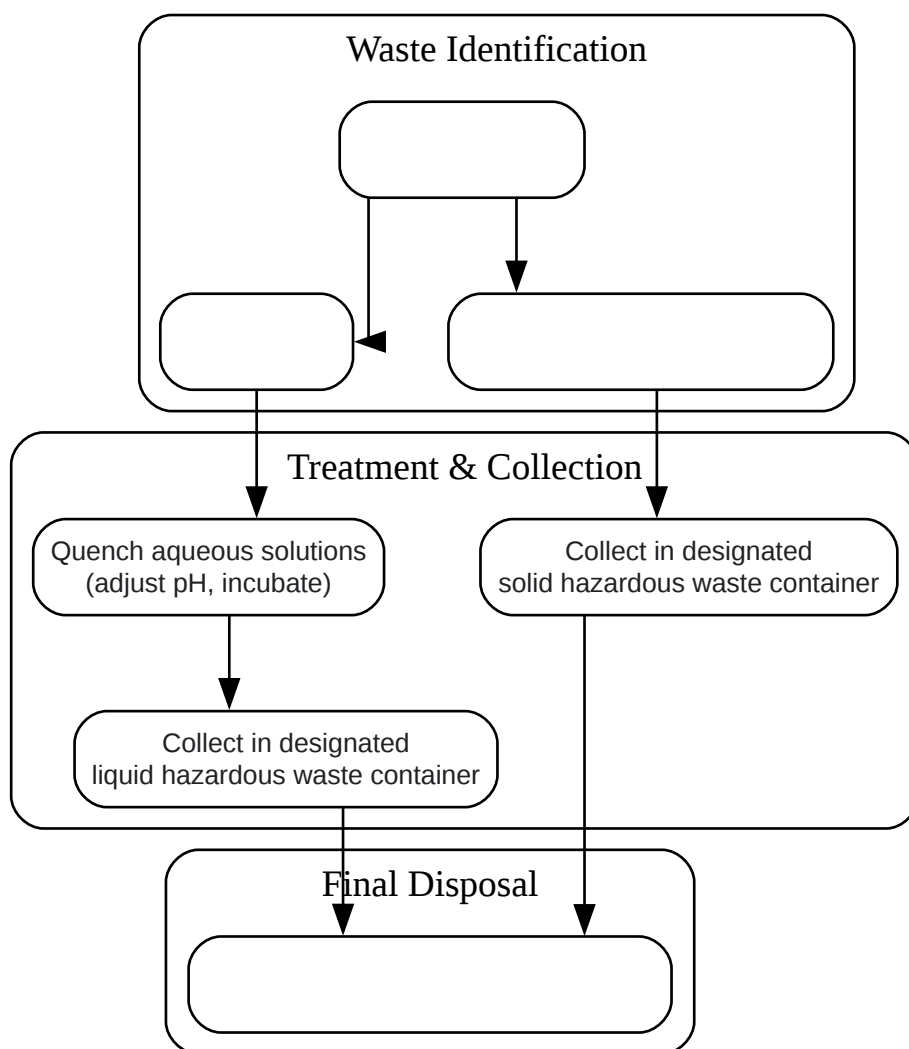
Disposal Plan

All waste generated from the use of **Boc-N-PEG5-C2-NHS ester**, including unused solid, solutions, and contaminated labware, should be treated as chemical waste.[\[5\]](#)

Waste Segregation and Collection:

- Solid Waste: Collect unused or expired solid **Boc-N-PEG5-C2-NHS ester** in its original vial and place it in a designated hazardous waste container.[\[5\]](#) All contaminated solid materials, such as pipette tips, gloves, and paper towels, should also be disposed of in this container.[\[5\]](#)
- Liquid Waste:
 - Organic Solutions: Collect solutions of the ester in organic solvents (e.g., DMSO, DMF) in a designated container for hazardous organic waste.
 - Aqueous Solutions: Before disposal, quench aqueous reaction mixtures to hydrolyze the reactive NHS ester. This can be achieved by adjusting the pH to between 7 and 8.5 and allowing the solution to stand at room temperature for several hours.[\[5\]](#) After quenching, collect the solution in a designated aqueous hazardous waste container.[\[5\]](#)
- Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the name of the chemical.[\[5\]](#)

Disposal Workflow:



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Figure 2. A decision-making process for the proper disposal of waste containing **Boc-N-PEG5-C2-NHS ester**.

Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines on chemical waste disposal.[5] Never dispose of this chemical down the drain or in regular trash.[5]

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